

Inter-Laboratory Comparison Guide: Quantification of N-Nitroso-Esmolol

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Compound of Interest

Compound Name: *N-nitroso-esmolol*

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A Surrogate Analysis Based on Structurally Similar Nitrosamine Drug Substance-Related Impurities

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: As of the date of this publication, no public data from a formal inter-laboratory comparison study for the quantification of **N-nitroso-esmolol** is available. This guide provides a surrogate comparison based on validated analytical methods for structurally similar N-nitroso drug substance-related impurities (NDSRIs), such as N-nitroso-propranolol. The performance data presented herein is intended to assist laboratories in selecting and developing robust analytical methods for **N-nitroso-esmolol**.

Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant safety concern due to their potential carcinogenic properties. **N-nitroso-esmolol** is a potential impurity that can form in drug products containing esmolol. Regulatory agencies require stringent control and monitoring of such impurities. This guide provides a comparative overview of the analytical methodologies available for the quantification of NDSRIs, with a focus on

providing experimental data to support laboratory and method selection for **N-nitroso-esmolol** analysis.

The primary analytical techniques for the trace-level quantification of nitrosamines are Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). These methods offer the high sensitivity and selectivity required to meet the stringent regulatory limits.

Comparative Analysis of Analytical Techniques

The selection of an appropriate analytical technique depends on the physicochemical properties of the analyte, the sample matrix, and the required sensitivity. Both LC-MS/MS and GC-MS/MS have demonstrated the necessary performance for the analysis of NDSRIs.

Feature	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)	Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS)
Applicability	Well-suited for a wide range of polar and non-polar, thermally labile, and high molecular weight compounds. Ideal for many NDSRIs, including those structurally similar to N-nitroso-esmolol.	Primarily for volatile and thermally stable compounds. May require derivatization for less volatile or polar nitrosamines.
Sensitivity	High sensitivity, often achieving limits of quantification (LOQ) in the low parts-per-billion (ppb) to parts-per-trillion (ppt) range. [1] [2] [3]	Also offers high sensitivity, with LOQs typically in the low ppb range. [4] [5]
Selectivity	Excellent selectivity through chromatographic separation and specific precursor-to-product ion transitions in MS/MS.	High selectivity is also achieved through a combination of chromatographic separation and MS/MS detection.
Matrix Effects	Can be susceptible to ion suppression or enhancement from matrix components, often requiring matrix-matched standards or stable isotope-labeled internal standards.	Less prone to ion suppression but can be affected by non-volatile matrix components contaminating the GC system.
Sample Preparation	Typically involves liquid extraction, solid-phase extraction (SPE), or simple dilute-and-shoot approaches.	Often requires liquid-liquid extraction (LLE) or headspace analysis for volatile nitrosamines.

Quantitative Performance Data

The following tables summarize the performance characteristics of validated analytical methods for the quantification of N-nitroso-propranolol, a structural analog of **N-nitroso-esmolol**. This data provides a benchmark for the expected performance of similar methods for **N-nitroso-esmolol**.

Table 1: Performance of LC-MS/MS Methods for N-Nitroso-Propranolol Quantification

Parameter	Method 1[1][2]	Method 2[3]	Method 3[6]
Instrumentation	SCIEX QTRAP 6500+	Agilent 6470 LC/TQ	Shimadzu LCMS-8060NX
Limit of Detection (LOD)	0.005 ng/mL	Not Reported	Not Reported
Limit of Quantitation (LOQ)	0.01 ng/mL	25 pg/mL (0.005 ppm relative to sample)	Not Reported
Linearity Range	0.01 - 10.00 ng/mL	Not specified, $R^2 > 0.99$	Not specified, $R^2 > 0.999$
Accuracy (% Recovery)	96 - 116%	Not specified	119% (at 20 ppb spike)
Precision (%RSD)	< 7%	Not Reported	Not Reported

Table 2: Performance of GC-MS/MS Methods for Common Nitrosamine Impurities

Data for a general screening method for multiple nitrosamines.

Parameter	Method 4[4]	Method 5[5]
Instrumentation	Agilent 8890 GC / 7010B MS/MS	Not Specified
Limit of Detection (LOD)	Not Reported	< 3 ppb for most analytes
Limit of Quantitation (LOQ)	1 - 10 ppb	Not Reported
Linearity Range	1 - 60 ppb	1.25 - 120 ppb
Accuracy (% Recovery)	70 - 130%	Not Reported
Precision (%RSD)	< 20%	Not Reported

Experimental Protocols

Detailed methodologies are crucial for reproducing and validating analytical methods. The following are representative protocols for the analysis of NDSRIs.

LC-MS/MS Method for N-Nitroso-Propranolol

Instrumentation:

- UHPLC System: Agilent 1290 Infinity II or equivalent[3]
- Mass Spectrometer: Agilent 6470 Triple Quadrupole LC/MS or SCIEX QTRAP 6500+ or equivalent[1][2][3]

Sample Preparation:[6]

- Weigh a sample equivalent to 25.0 mg of Propranolol HCl into a 15 mL centrifuge tube.
- Add 5.0 mL of diluent (e.g., 80:20 v/v acetonitrile/water).
- Vortex the tube for 5 minutes.
- Filter the sample through a 0.22 µm PTFE syringe filter.
- Inject the filtrate into the LC-MS/MS system.

Chromatographic Conditions:[1][2]

- Column: Kinetex 2.6 μm Biphenyl, 100 Å, 100 x 2.1 mm or equivalent
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Methanol
- Gradient: A time-based gradient program should be optimized for the separation of **N-nitroso-esmolol** from the drug substance and other impurities.
- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 μL

Mass Spectrometric Conditions:[3]

- Ion Source: Electrospray Ionization (ESI) in positive mode
- Ion Source Temperature: 350 °C
- MRM Transitions: Specific precursor and product ions for **N-nitroso-esmolol** need to be determined. For N-nitroso-propranolol, a common transition is m/z 290.2 $\rightarrow$ 116.1.

GC-MS/MS Method for General Nitrosamine Screening

Instrumentation:

- GC System: Agilent 8890B or equivalent[4]
- Mass Spectrometer: Agilent 7010B Triple Quadrupole GC/MS or equivalent[4]

Sample Preparation (Liquid-Liquid Extraction):[4]

- Disperse the sample in water or methylene chloride depending on its solubility.
- For aqueous samples, perform a liquid-liquid extraction with dichloromethane.

- Concentrate the organic extract under a gentle stream of nitrogen.
- Reconstitute in a suitable solvent for injection.

GC Conditions:[5]

- Column: A mid-polar column such as a wax column (e.g., Agilent VF-WAXms, 30 m x 0.25 mm, 0.25 μ m) is often used.
- Inlet Temperature: 230 °C
- Injection Mode: Splitless
- Oven Temperature Program: Start at 40 °C, hold for 5 minutes, then ramp to 240 °C at 10 °C/min, and hold for 5 minutes.

Mass Spectrometric Conditions:

- Ion Source: Electron Ionization (EI)
- MRM Transitions: Specific transitions for the target nitrosamines should be monitored.

Diagrams

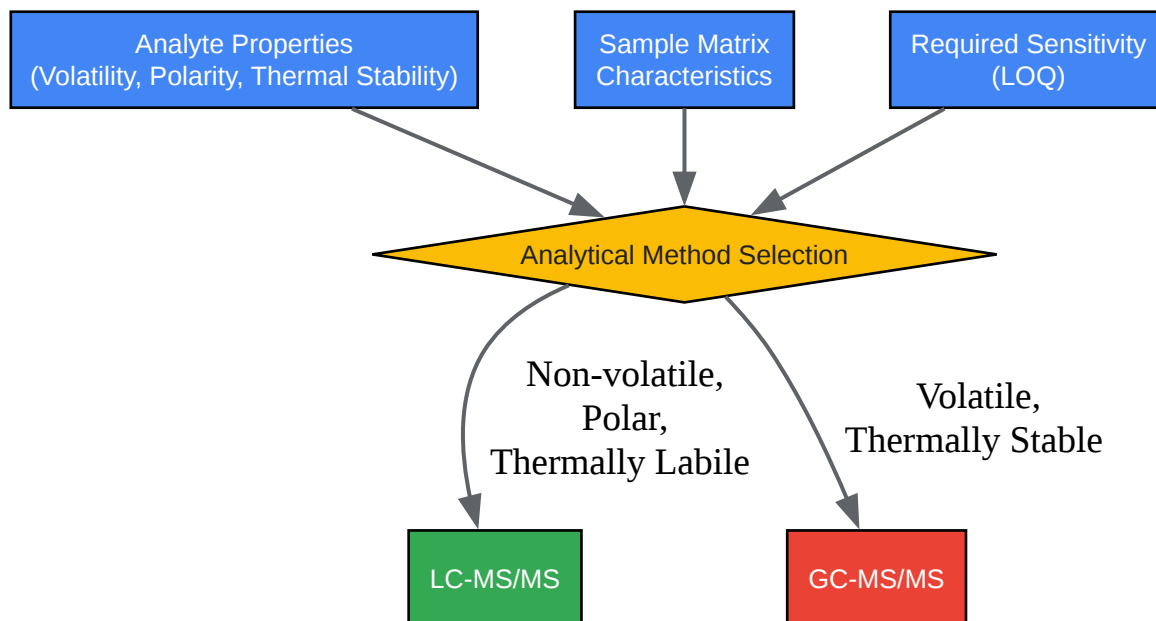
Experimental Workflow for NDSRI Analysis



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Caption: A generalized workflow for the analysis of N-nitroso drug substance-related impurities (NDSRIs).

Logical Relationship for Method Selection



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